

Application Notes: Potassium Borate as a Volatility-Reducing Agent for Herbicides

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Compound of Interest

Compound Name: *Dipotassium tetraborate; Potassium borate*

Cat. No.: *B1143999*

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These application notes provide a comprehensive overview of the use of potassium borate as a volatility-reducing agent (VRA) for herbicides, with a particular focus on dicamba. The information presented is compiled from recent scientific studies and is intended to guide researchers in understanding the mechanism, efficacy, and application of potassium borate in mitigating herbicide volatility.

Introduction

Herbicide volatility, the process by which a herbicide transforms into a gas or vapor after application, is a significant concern in agriculture and environmental science.^[1] Volatile herbicides can drift off-target, causing damage to susceptible non-target crops, ornamental plants, and natural vegetation.^{[1][2]} Dicamba, a broadleaf herbicide, has been a particular focus of volatility concerns, leading to extensive research into methods for reducing its vapor drift.^{[3][4][5]} One promising approach is the use of adjuvants, such as potassium borate, in herbicide formulations.^{[3][4][6]}

Potassium tetraborate tetrahydrate (KBo) has been identified as an effective VRA for dicamba.^{[3][4]} Its mechanism of action is primarily attributed to its ability to increase the pH of the spray solution.^{[4][6]} Dicamba is a weak acid, and its volatility increases in acidic conditions where it is more likely to be in its protonated, acid form.^[4] By raising the pH, potassium borate shifts the

equilibrium towards the less volatile salt form of dicamba, thereby reducing its tendency to vaporize.[6]

Quantitative Data Summary

The following table summarizes the key quantitative findings from studies evaluating the effectiveness of potassium borate in reducing dicamba volatility.

| Herbicide Formulation | Adjuvant (VRA) | VRA Concentration | Volatility Reduction (%) | Key Findings & Comparisons | Reference |
|--|--|-------------------|--|--|-----------|
| Diglycolamine (DGA) dicamba + Glyphosate | Potassium tetraborate tetrahydrate (KBo) | Not specified | 82% - 89% | KBo significantly lowered dicamba volatilization over a 30-hour period in large-scale experiments. [3][4] | [3][4] |
| DGA dicamba | Potassium tetraborate tetrahydrate (KBo) | 0.01 M | Comparable to 0.05 M Potassium Acetate | At a lower concentration, KBo demonstrated similar efficacy in reducing dicamba volatility as a higher concentration of potassium acetate. [3][4] | [3][4] |
| DGA dicamba + Glufosinate | Potassium tetraborate tetrahydrate (KBo) | Not specified | More effective than Potassium Acetate | KBo was more effective than potassium acetate at reducing the volatility of a dicamba and | [3][4] |

glufosinate
mixture.[3][4]

| | | | | | |
|-------------|---|----------------------------------|--------------------------|---|--------|
| DGA dicamba | Potassium tetraborate tetrahydrate (KBo) | Increasing concentration s | Exponential reduction | As the concentration of KBo in the spray solution increased, dicamba volatilization was exponentially reduced.[3][4] | [3][4] |
|-------------|---|----------------------------------|--------------------------|---|--------|

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following protocols are based on the key experiments cited in the literature for evaluating herbicide volatility.

Protocol 1: Low-Tunnel Field Experiment for Volatility Assessment

This protocol is designed to compare the relative volatility of different herbicide formulations and VRA mixtures under field-like conditions.

1. Materials:

- Herbicide formulations (e.g., DGA dicamba)
- Volatility-reducing agents (e.g., potassium tetraborate tetrahydrate, potassium acetate)
- Susceptible indicator plants (e.g., soybeans)
- Low tunnels (clear plastic covers on a wireframe)
- Spray application equipment calibrated for small plots
- Air sampling devices (e.g., polyurethane foam (PUF) plugs)
- Analytical instrumentation (e.g., Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS))[7][8][9]

2. Procedure:

- Plot Preparation: Establish small plots and plant indicator species (e.g., soybeans) at a susceptible growth stage.
- Treatment Preparation: Prepare spray solutions of the herbicide alone and in combination with different concentrations of the VRA. Measure and record the pH of each solution.[4]
- Herbicide Application: Apply the treatments to the designated plots using a calibrated sprayer. Leave a non-treated control plot.
- Low-Tunnel Placement: Immediately after application, place low tunnels over the treated plots to trap any volatilized herbicide.
- Air Sampling: Place air sampling devices at a standardized height within the low tunnels to capture airborne herbicide residues over a set period (e.g., 24, 48, 72 hours).[7]
- Indicator Plant Injury Assessment: Visually assess and score the injury to the indicator plants at regular intervals after treatment (e.g., 7, 14, and 21 days).
- Sample Analysis: Extract the collected herbicide from the air sampling media and quantify the amount using appropriate analytical techniques like GC-MS or LC-MS/MS.[7][8]

Protocol 2: Large-Scale Field Trial for Volatility Quantification

This protocol aims to quantify the reduction in herbicide volatility under real-world agricultural conditions.

1. Materials:

- Commercial herbicide formulations
- Potassium borate
- Large-scale spray equipment (e.g., agricultural sprayer)
- Air sampling stations with high-volume air samplers
- Meteorological monitoring equipment (temperature, humidity, wind speed)[10]

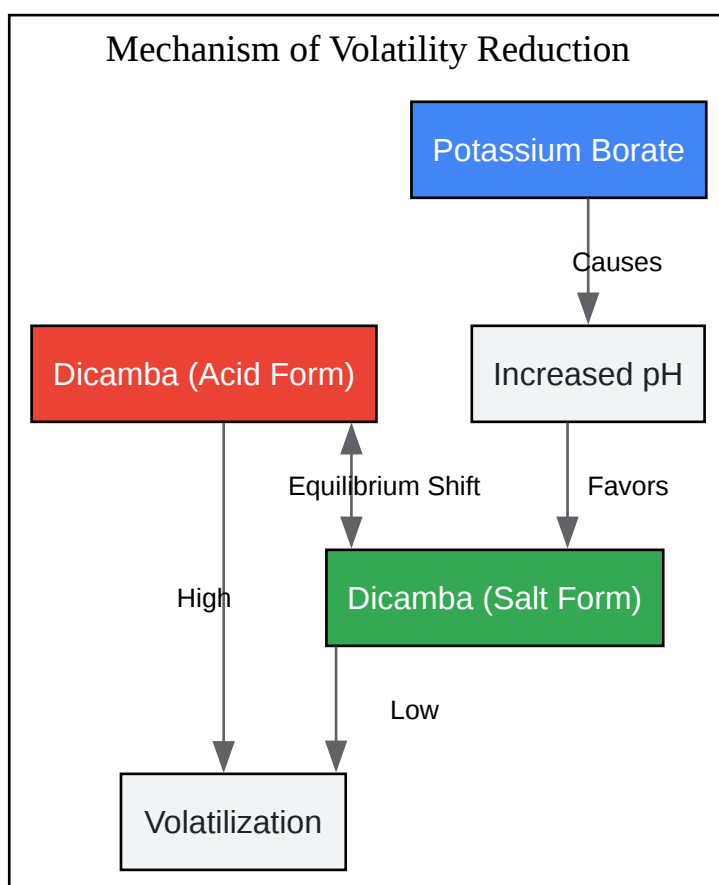
2. Procedure:

- Field Site Selection: Choose a large, open field site (e.g., 0.4-ha plots) away from sensitive crops.[3]
- Treatment Application: Apply the herbicide treatments (with and without KBo) using a commercial-scale sprayer under defined meteorological conditions.
- Air Sampling: Position air sampling stations at various distances and directions from the treated plots to collect air samples continuously for a specified duration (e.g., 30 hours).[4]

- Meteorological Data Collection: Continuously monitor and record temperature, relative humidity, and wind speed and direction throughout the sampling period.[10]
- Sample Extraction and Analysis: Extract the herbicide from the sampling media and quantify the concentration using validated analytical methods.
- Data Analysis: Correlate the herbicide concentrations in the air with the meteorological data to determine the flux and downwind movement of the volatilized herbicide.

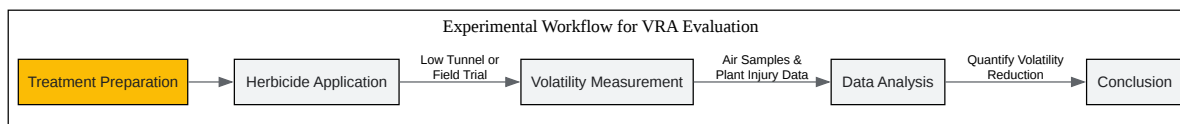
Visualizations

The following diagrams illustrate the key concepts and workflows described in these application notes.



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Caption: Mechanism of potassium borate in reducing dicamba volatility.



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Caption: Workflow for evaluating the efficacy of a volatility-reducing agent.

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